

Di-2-Pyridyl Thionocarbonate: A Technical Guide to Safe Handling and Emergency Procedures

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Compound of Interest

Compound Name: Di-2-Pyridyl Thionocarbonate

Cat. No.: B1361461

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety and handling information for **Di-2-Pyridyl Thionocarbonate** (CAS No. 96989-50-3). Adherence to these guidelines is essential to ensure the safety of laboratory personnel and the integrity of research outcomes. This document compiles and presents data from authoritative safety data sheets and chemical databases.

Hazard Identification and Classification

Di-2-Pyridyl Thionocarbonate is classified as a hazardous substance. The following tables summarize its GHS classification and associated hazard and precautionary statements.

Table 1: GHS Hazard Classification^[1]

Classification	Category
Skin Irritation	2
Eye Irritation	2A
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	3

Signal Word: Warning

Hazard Pictogram:


 alt text

Table 2: Hazard and Precautionary Statements[1]

Code	Statement
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.
P261	Avoid breathing dust.
P264	Wash skin thoroughly after handling.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/ eye protection/ face protection.
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.
P304 + P340 + P312	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/ doctor if you feel unwell.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Physical and Chemical Properties

A comprehensive understanding of the physical and chemical properties of **Di-2-Pyridyl Thionocarbonate** is fundamental for its safe handling and storage.

Table 3: Physical and Chemical Properties

Property	Value	Reference
CAS Number	96989-50-3	[2]
Molecular Formula	C ₁₁ H ₈ N ₂ O ₂ S	[2]
Molecular Weight	232.26 g/mol	[1]
Appearance	White to Yellow to Orange powder to crystal	[3]
Melting Point	94-98 °C	
Purity	>98.0%	[2]
Storage Temperature	-20°C to 0-10°C	[2]

Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and maintain the chemical's stability.

Personal Protective Equipment (PPE)

The following PPE should be worn when handling **Di-2-Pyridyl Thionocarbonate**:

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[4]
- Respiratory Protection: A dust mask type N95 (US) or equivalent is recommended.

Safe Handling Practices

- Handle in accordance with good industrial hygiene and safety practice.[4]
- Avoid contact with skin, eyes, and clothing.[4]
- Avoid ingestion and inhalation.[4]

- Avoid dust formation.[4]
- Use only in a well-ventilated area.
- Wash hands thoroughly after handling.

Storage Conditions

- Keep in a dry place.[4]
- Keep container tightly closed.[4]
- Store in a freezer at temperatures between -20°C and 10°C.[2][4]
- Store under an inert gas, as the substance is moisture and heat sensitive.[2]

Incompatible Materials

- Strong oxidizing agents.[4][5]
- Strong acids and strong reducing agents.[5]

Experimental Protocols: Emergency Procedures

While specific experimental protocols for the use of **Di-2-Pyridyl Thionocarbonate** are application-dependent, the following outlines standardized emergency procedures in case of accidental exposure.

First-Aid Measures

Immediate medical attention is crucial in case of exposure.

Table 4: First-Aid Measures

Exposure Route	First-Aid Protocol	Reference
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.	[4]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.	[4]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.	[6]
Ingestion	Clean mouth with water and drink afterwards plenty of water. Get medical attention if symptoms occur.	[4]

Fire-Fighting Measures

- Suitable Extinguishing Media: Water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[4]
- Specific Hazards: Keep product and empty container away from heat and sources of ignition. [4]
- Hazardous Combustion Products: Nitrogen oxides (NO_x), Carbon monoxide (CO), Carbon dioxide (CO₂), Sulfur oxides.[4]
- Protective Equipment: As in any fire, wear self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent) and full protective gear.[4]

Stability and Reactivity

- Reactivity: No hazardous reactions under normal processing.[4]

- Chemical Stability: Stable under recommended storage conditions, but is sensitive to moisture and heat.[\[2\]](#)[\[5\]](#)
- Conditions to Avoid: Heat, flames, sparks, and exposure to moist air or water.[\[4\]](#) To avoid thermal decomposition, do not overheat.[\[4\]](#)
- Hazardous Decomposition Products: Nitrogen oxides (NO_x), Carbon monoxide (CO), Carbon dioxide (CO₂), Sulfur oxides.[\[4\]](#)
- Hazardous Polymerization: Does not occur.[\[4\]](#)

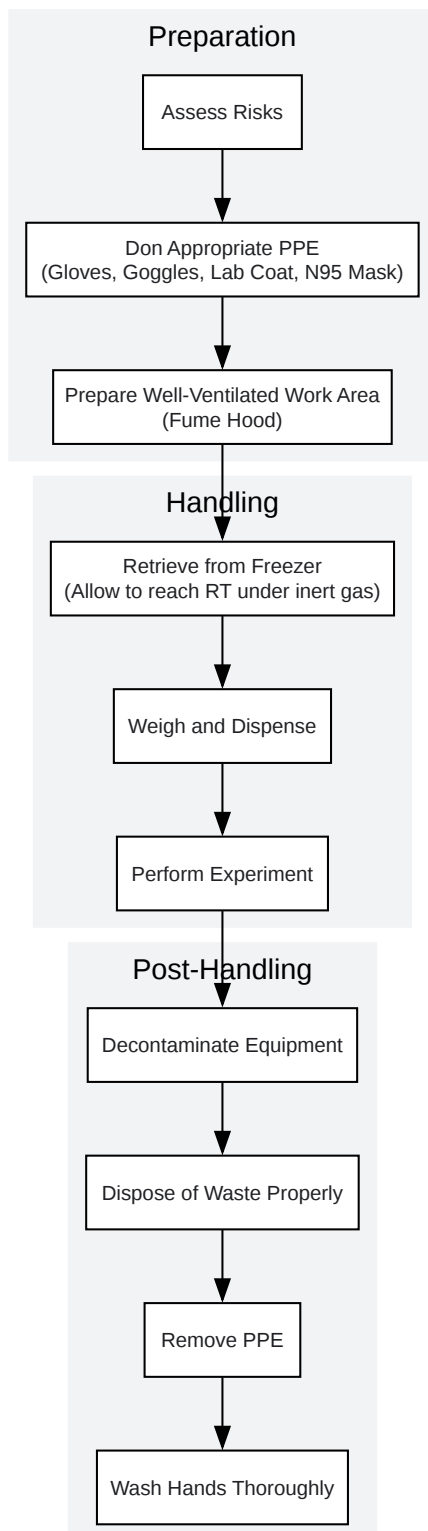
Toxicological Information

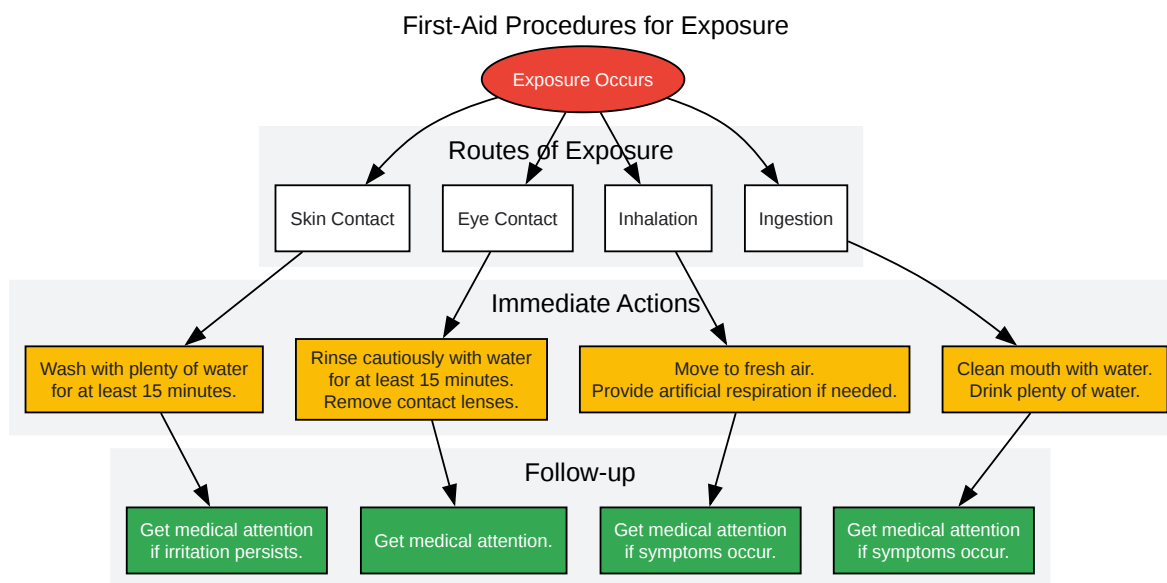
- Acute Toxicity: No acute toxicity information is available for this product.[\[4\]](#)
- Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC, ACGIH, NTP, or OSHA.[\[5\]](#)

Visualizations

The following diagrams illustrate key safety and handling workflows.

General Handling Workflow for Di-2-Pyridyl Thionocarbonate

[Click to download full resolution via product page](#)Caption: General laboratory workflow for handling **Di-2-Pyridyl Thionocarbonate**.



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